

1-Bromopentane CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Bromopentane

Cat. No.: B041390

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An In-depth Technical Guide to 1-Bromopentane

An essential resource for researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **1-bromopentane**, including its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis and purification.

Chemical Identity and Molecular Structure

1-Bromopentane, also known as n-amyl bromide, is a primary alkyl halide with the chemical formula $C_5H_{11}Br$. It is a colorless to pale yellow liquid at room temperature. The structure features a five-carbon chain with a bromine atom attached to the terminal carbon.

Molecular Structure:



CAS Number: 110-53-2[1][2][3][4][5]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **1-bromopentane** is provided in the table below. This data is crucial for its application in various chemical reactions and for its proper handling and storage.

Property	Value	Reference
Molecular Weight	151.04 g/mol	[3][4][6][7]
Density	1.218 g/mL at 25 °C	[2]
Boiling Point	129-130 °C	[2]
Melting Point	-95 °C	[2]
Refractive Index	1.444 (n _{20/D})	
Solubility	Insoluble in water; soluble in alcohol and miscible with diethyl ether.	
Appearance	Colorless to yellow liquid	[2]

Experimental Protocols

This section details the experimental procedures for the synthesis and purification of **1-bromopentane**.

Synthesis of 1-Bromopentane from 1-Pentanol

This common laboratory method involves the reaction of 1-pentanol with sodium bromide and sulfuric acid.

Materials:

- 1-Pentanol
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H₂SO₄)
- Distilled water
- Saturated sodium bicarbonate solution
- Anhydrous calcium chloride

- Ice bath
- Round-bottom flask (500 mL)
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a 500 mL round-bottom flask, add 75 mL of distilled water and, with strong stirring, add 78 g of sodium bromide in small portions.^[5] Cool the resulting solution in an ice bath.
- **Addition of Reactants:** Slowly add 65 mL of 1-pentanol to the flask. While maintaining the cold temperature, slowly add 60 mL of concentrated sulfuric acid dropwise.
- **Reflux:** Heat the mixture to a gentle boil and reflux for a period of time to ensure the reaction goes to completion.
- **Distillation:** After reflux, distill the mixture to separate the crude **1-bromopentane**. Collect the distillate that boils below 130 °C.^[5]
- **Washing:** Transfer the distillate to a separatory funnel. Wash the organic layer successively with water, concentrated sulfuric acid, water again, and finally with a saturated sodium bicarbonate solution to neutralize any remaining acid.^[5]
- **Drying:** Separate the organic layer and dry it over anhydrous calcium chloride.^[5]
- **Final Purification:** Perform a final fractional distillation of the dried product to obtain pure **1-bromopentane**.

Purification of 1-Bromopentane

This protocol outlines a general procedure for the purification of crude **1-bromopentane**.

Materials:

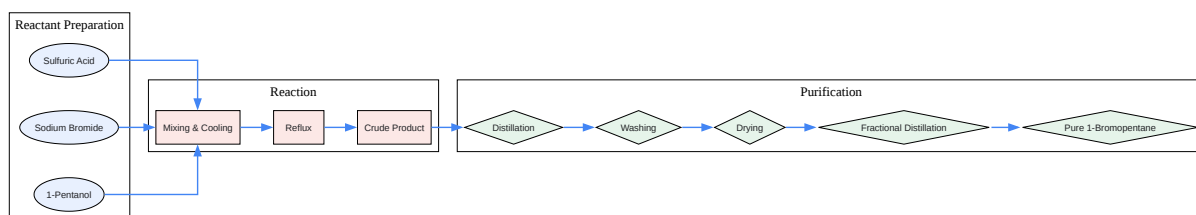
- Crude **1-bromopentane**
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Separatory funnel
- Distillation apparatus

Procedure:

- Extractive Workup: Wash the crude **1-bromopentane** with a saturated sodium bicarbonate solution to remove any acidic impurities. Follow this with a wash with brine to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Fractional Distillation: Purify the dried **1-bromopentane** by fractional distillation. Collect the fraction that boils at the known boiling point of **1-bromopentane** (129-130 °C).

Experimental Workflow and Diagrams

The following diagrams illustrate the experimental workflow for the synthesis of **1-bromopentane**.

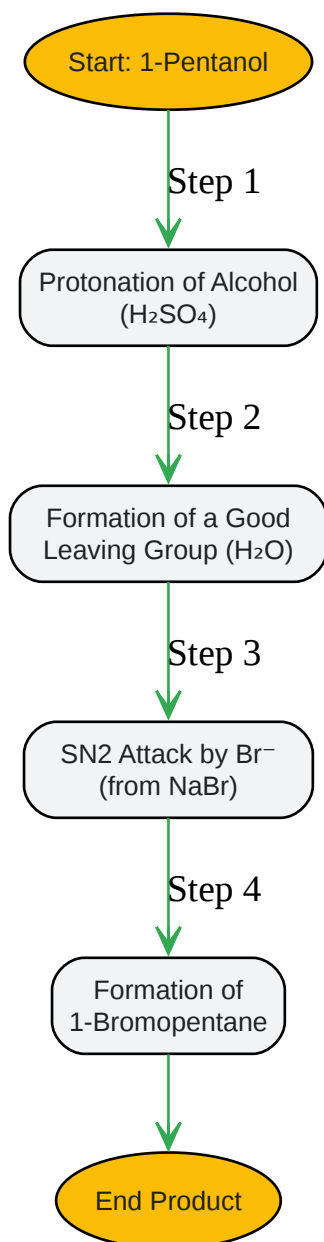


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Caption: Workflow for the synthesis of **1-bromopentane**.

Logical Relationships in Synthesis

The synthesis of **1-bromopentane** from 1-pentanol involves a series of logically connected steps, each with a specific purpose.



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Caption: Logical steps in the SN₂ synthesis of **1-bromopentane**.

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